

Application Note: Ring Expansion Reactions Involving 1-Bromo-1-Ethoxycyclopropane

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Compound of Interest

Compound Name: 1-Bromo-1-ethoxycyclopropane

CAS No.: 95631-62-2

Cat. No.: B3059216

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Executive Summary

1-Bromo-1-ethoxycyclopropane (CAS 95631-62-2) serves as a masked cyclopropanone equivalent. Its strategic value lies in its ability to undergo lithium-halogen exchange to generate 1-ethoxycyclopropyllithium, a nucleophilic species that attacks carbonyl electrophiles. The resulting adducts—1-ethoxycyclopropyl carbinols—possess a unique structural strain that drives a facile, acid-catalyzed semi-pinacol rearrangement. This sequence effectively inserts the three-carbon cyclopropyl unit into a ketone or aldehyde substrate, expanding the ring to a cyclobutanone. This methodology is indispensable for synthesizing spirocyclic cores found in bioactive terpenes and alkaloids.

Mechanistic Principles

The utility of **1-bromo-1-ethoxycyclopropane** relies on the "Trost-Mikhail-Zora" type expansion, which exploits the strain energy of the cyclopropane ring (~27.5 kcal/mol) to drive the formation of a larger, less strained cyclobutane ring.

The Pathway

- Lithiation: Rapid Li/Br exchange at -78°C generates the carbenoid-like nucleophile.
- 1,2-Addition: The nucleophile attacks a ketone/aldehyde (), forming a tetrahedral alkoxide.
- Protonation & Ionization: Upon acidic workup, the hydroxyl group is protonated and leaves as water.
- Semi-Pinacol Rearrangement: The resulting cation triggers a 1,2-migration of the cyclopropane C-C bond. This expansion is electronically assisted by the lone pair of the ethoxy group (forming an oxonium ion) and thermodynamically driven by strain relief.
- Hydrolysis: The oxonium intermediate hydrolyzes to the final cyclobutanone.



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Figure 1: Mechanistic pathway for the conversion of carbonyls to cyclobutanones using **1-bromo-1-ethoxycyclopropane**.^{[1][2]}

Detailed Experimental Protocols

Safety & Handling

- Hazards: **1-Bromo-1-ethoxycyclopropane** is flammable and a skin/eye irritant.^{[3][4]}
- Sensitivity: The lithiated intermediate is moisture-sensitive and thermally unstable above -40°C . All reactions must be performed under Argon or Nitrogen.
- Storage: Store the neat reagent at $2-8^{\circ}\text{C}$, protected from light.

Protocol A: Preparation of 1-Ethoxycyclopropyllithium

This step generates the active nucleophile in situ.

Reagents:

- **1-Bromo-1-ethoxycyclopropane** (1.0 equiv)
- -Butyllithium (1.1 equiv, 1.6 M in hexanes) or
-Butyllithium (2.0 equiv, if rapid exchange is required)
- Anhydrous THF or Diethyl Ether (Solvent)

Procedure:

- Setup: Flame-dry a 2-neck round-bottom flask equipped with a magnetic stir bar and a rubber septum. Flush with Argon.
- Solvent Charge: Add anhydrous THF (concentration ~0.2 M relative to bromide). Cool the solution to -78°C using a dry ice/acetone bath.
- Reagent Addition: Add **1-bromo-1-ethoxycyclopropane** (neat) via syringe. Stir for 5 minutes to equilibrate.
- Lithiation: Dropwise add
-BuLi over 10 minutes.
 - Critical Note: Maintain internal temperature below -70°C.
- Incubation: Stir at -78°C for 30–45 minutes. The solution typically remains colorless or turns pale yellow.

Protocol B: Synthesis of Spiro-Cyclobutanones (Coupling & Expansion)

This protocol describes the reaction with a cyclic ketone (e.g., cyclohexanone) to form a spiro[3.5]nonan-1-one derivative.

Reagents:

- Solution of 1-Ethoxycyclopropyllithium (from Protocol A)
- Cyclohexanone (0.9 equiv, dissolved in minimal THF)

- Aqueous HBF

(48%) or

-Toluenesulfonic acid (

TsOH)

Procedure:

- Electrophile Addition: To the lithiated species at -78°C , add the cyclohexanone solution dropwise over 15 minutes.
- Warming: Allow the reaction to stir at -78°C for 1 hour, then slowly warm to 0°C over 2 hours.
 - Checkpoint: TLC should show consumption of the ketone and formation of a more polar alcohol spot (the adduct).
- Quench: Quench the reaction with saturated aqueous NH_4Cl (10 mL).
- Extraction: Extract with Et₂O (3 x 20 mL). Wash combined organics with brine, dry over MgSO_4 , and concentrate in vacuo to obtain the crude 1-ethoxycyclopropyl carbinol.
 - Note: This intermediate is often stable enough for characterization but is usually carried forward directly.
- Ring Expansion (Rearrangement):
 - Dissolve the crude carbinol in Ethanol/Water (9:1) or THF/Water.
 - Add a catalytic amount of acid (e.g., 10 mol% TsOH or 5 drops of 48% HBF₃·OEt₂).

- Stir at reflux (or room temperature, substrate dependent) for 2–4 hours.
- Monitoring: The reaction is complete when the carbinol spot disappears and a less polar ketone spot appears.
- Purification: Neutralize with NaHCO₃, extract with ether, and purify via silica gel chromatography (typically Hexanes/EtOAc).

Protocol C: Optimization Table

Variable	Recommendation	Effect/Rationale
Solvent	THF or Et	THF promotes better solubility of aggregates; Et
	O	O is safer for -BuLi.
Lithium Source	-BuLi vs.	-BuLi is standard.
	-BuLi	-BuLi (2 equiv) is used if -BuBr byproduct interferes with the electrophile.
Acid Catalyst	HBF	Strong, non-nucleophilic acid; minimizes side reactions like elimination.
	(aq)	
Temperature	-78°C (Lithiation)	Essential to prevent decomposition of the cyclopropyllithium species (carbenoid collapse).

Application Data & Troubleshooting

Common Issues

- Low Yield of Adduct: Usually due to insufficient cooling during lithiation (decomposition of the lithio-species) or wet solvent (protonation).

- Incomplete Rearrangement: The carbinol adduct may be sterically hindered. Increase acid concentration or switch to refluxing benzene with TsOH (Dean-Stark trap to remove water).
- Ring Opening vs. Expansion: If the cyclopropane ring opens to form an acyclic enone instead of expanding, the carbocation lifetime is too long or the geometry is unfavorable. Use a more polar solvent (e.g., TFE/Water) to stabilize the transition state for migration.

Structural Scope

This protocol is highly effective for:

- Cyclic Ketones: Yields spiro-fused cyclobutanones.
- Aldehydes: Yields 2-substituted cyclobutanones.
- -Unsaturated Ketones: Can undergo 1,2-addition followed by expansion to vinyl-cyclobutanones.

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